

Thermal Decomposition of Cesium Tribromide: A Technical Overview

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Compound of Interest

Compound Name: Cesium tribromide

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This technical guide provides a comprehensive analysis of the thermal decomposition of **cesium tribromide** (CsBr_3), a compound of interest to researchers and professionals in drug development and materials science. This document synthesizes available data on its decomposition temperature, outlines the experimental methodologies for its characterization, and presents a clear visualization of the decomposition pathway.

Core Data Summary

The thermal stability of **cesium tribromide** is a critical parameter for its handling and application. Quantitative data regarding its decomposition point is summarized below.

Parameter	Value	Notes
Melting Point	38 °C	Decomposes upon melting.[1]
Decomposition in Aqueous Solution	Readily decomposes	Dissolves and then decomposes when wet.[2]

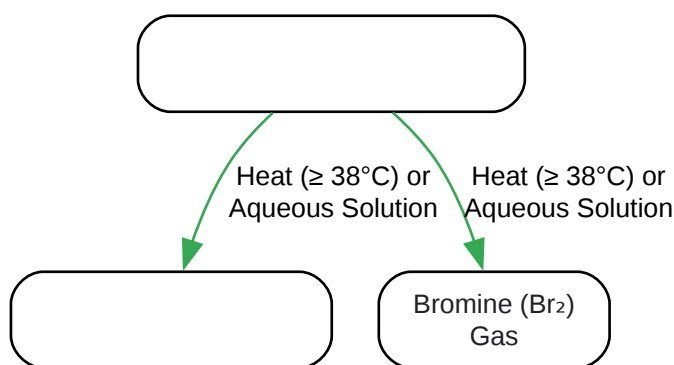
Decomposition Pathway and Products

Cesium tribromide is an ionic compound consisting of a cesium cation (Cs^+) and a tribromide anion (Br_3^-)[3]. Its thermal decomposition is a process where the compound breaks down into simpler, more stable substances. The decomposition reaction proceeds as follows:



Upon heating to its melting point of 38 °C, solid **cesium tribromide** decomposes into solid cesium bromide (CsBr) and bromine gas (Br₂)[1]. This decomposition is also observed when **cesium tribromide** is dissolved in water[2].

A logical diagram illustrating this decomposition pathway is provided below.



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Caption: Decomposition of **Cesium Tribromide**.

Experimental Protocols

The determination of the decomposition temperature of **cesium tribromide** typically involves thermal analysis techniques. While the specific experimental details from primary literature can be proprietary, a standard and widely accepted method for such analysis is Thermogravimetric Analysis (TGA).

Thermogravimetric Analysis (TGA)

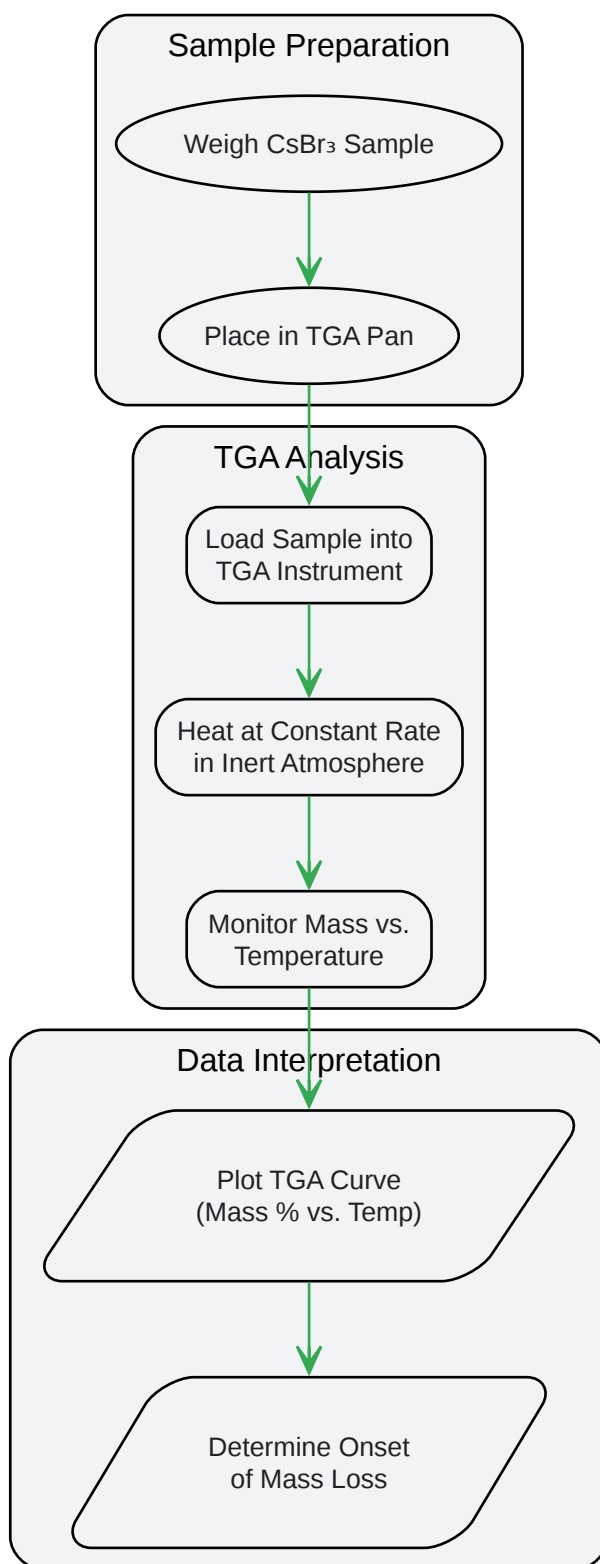
Objective: To determine the temperature at which a material undergoes a change in mass upon heating.

Methodology:

- **Sample Preparation:** A small, precisely weighed sample of **cesium tribromide** is placed in a sample pan, typically made of an inert material like alumina or platinum.

- Instrumentation: The sample pan is placed in a high-precision balance located inside a furnace.
- Heating Program: The furnace temperature is increased at a constant rate (e.g., 5-20 °C/min) under a controlled atmosphere, which is usually an inert gas such as nitrogen or argon to prevent unwanted side reactions.
- Data Acquisition: The mass of the sample is continuously monitored as a function of temperature.
- Analysis: The decomposition temperature is identified as the onset temperature of the mass loss step in the TGA curve, corresponding to the liberation of bromine gas.

The experimental workflow for a typical TGA experiment is visualized in the diagram below.



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Caption: TGA Experimental Workflow.

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References

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- 2. Science made alive: Chemistry/Compounds [woelen.homescience.net]
- 3. Which of the following statement is correct for CsBr_3 [allen.in]
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